

3-Aminobenzaldehyde hydrochloride molecular weight and physical constants

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Compound of Interest

Compound Name: 3-Aminobenzaldehyde
hydrochloride

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In-Depth Technical Guide to 3-Aminobenzaldehyde Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core molecular and physical properties of **3-Aminobenzaldehyde hydrochloride**. It is intended to be a valuable resource for professionals in research and development, particularly in the fields of medicinal chemistry and organic synthesis. This document presents key quantitative data in structured tables, details experimental protocols, and offers visualizations of relevant synthetic pathways.

Core Molecular and Physical Properties

3-Aminobenzaldehyde hydrochloride is a versatile organic compound utilized as a key intermediate in the synthesis of a variety of molecules, including pharmaceuticals and dyes.^[1] Its chemical structure, featuring both an amino and an aldehyde functional group, allows for a diverse range of chemical transformations.

Table 1: Molecular and Physical Constants of **3-Aminobenzaldehyde Hydrochloride**

Property	Value	Source
Molecular Formula	C ₇ H ₈ ClNO	[2]
Molecular Weight	157.60 g/mol	
CAS Number	127248-99-1	[1]
Appearance	Colorless crystalline solid	[1]
Solubility	Good solubility in water	[1]

Note: Specific quantitative data for melting point, boiling point, and a detailed solubility profile for the hydrochloride salt are not consistently available in the public domain. Much of the available data pertains to the free base, 3-aminobenzaldehyde.

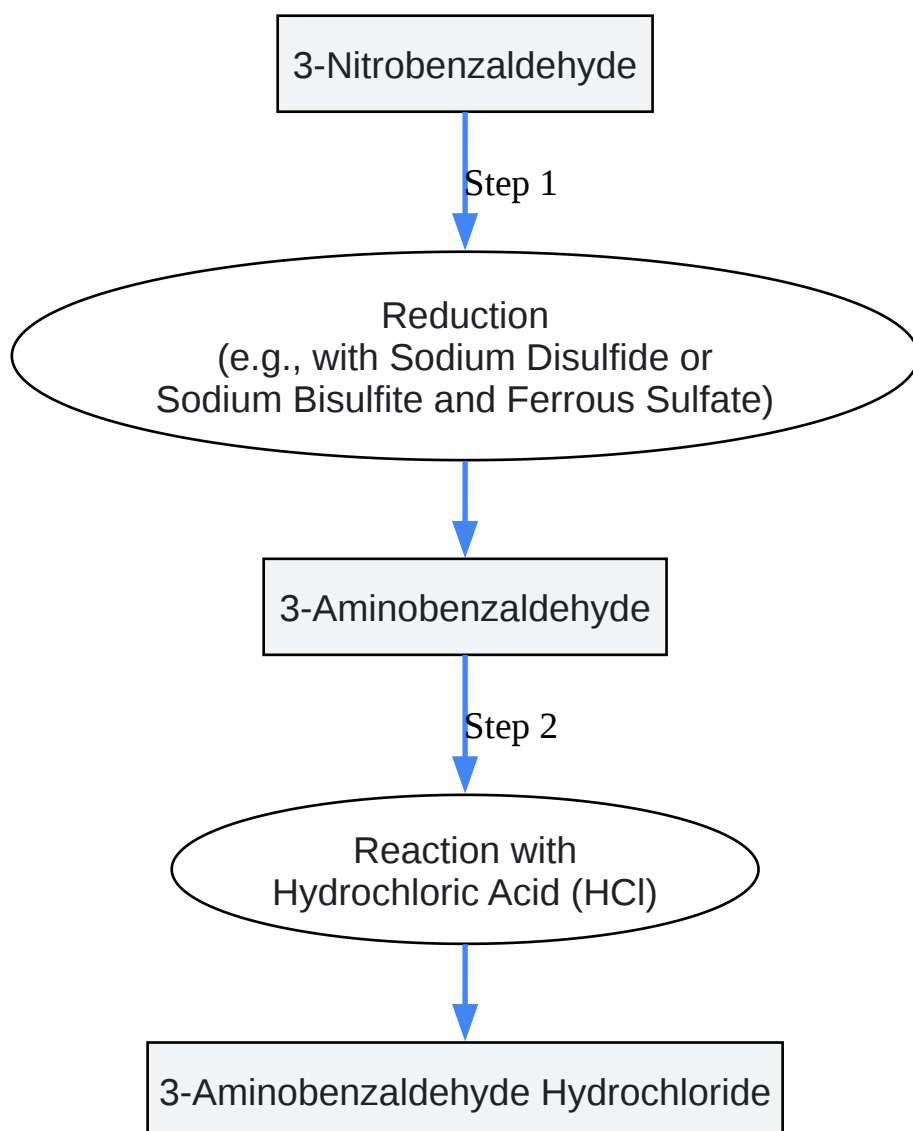
Synthetic Applications and Experimental Protocols

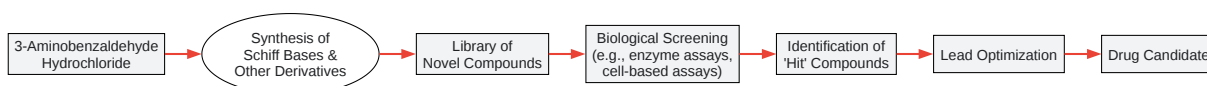
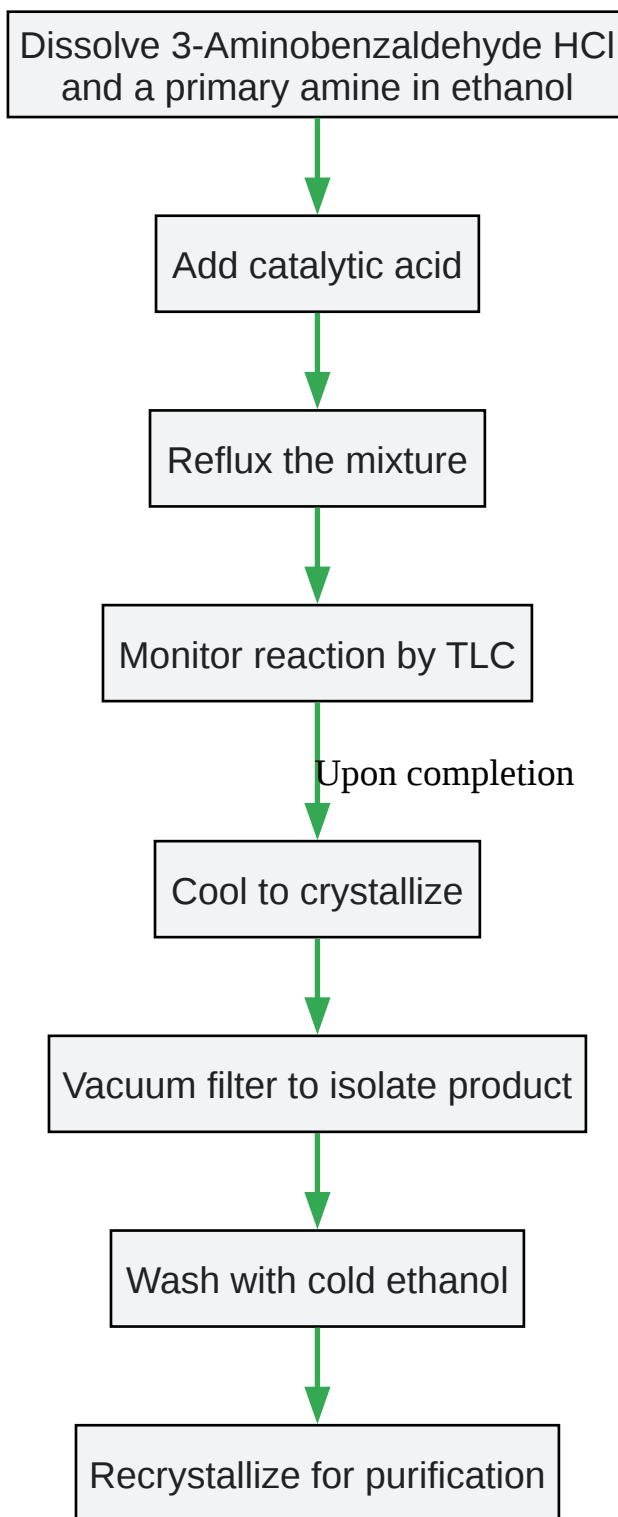
3-Aminobenzaldehyde hydrochloride serves as a crucial building block in organic synthesis, particularly in the preparation of Schiff bases and other heterocyclic compounds. The presence of the amine and aldehyde moieties allows for a variety of condensation and substitution reactions.

Synthesis of 3-Aminobenzaldehyde Hydrochloride

The hydrochloride salt is typically prepared by reacting the free base, 3-aminobenzaldehyde, with hydrochloric acid.[1] The synthesis of the parent 3-aminobenzaldehyde often involves the reduction of 3-nitrobenzaldehyde.[3]

Logical Workflow for the Preparation of **3-Aminobenzaldehyde Hydrochloride**





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